

Navigating the Safe Disposal of (R)-Darusentan: A Comprehensive Guide

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Compound of Interest

Compound Name: Darusentan, (R)-

Cat. No.: B15186838

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For researchers and scientists engaged in drug development, the proper handling and disposal of investigational compounds like (R)-Darusentan are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of (R)-Darusentan, supported by key safety data and an overview of its mechanism of action.

Quantitative Data Summary

The following table summarizes the key identifiers and hazard information for Darusentan. It is important to note that while the available Safety Data Sheet (SDS) is for the (S)-enantiomer, the disposal and safety protocols are applicable to the (R)-enantiomer due to their identical chemical properties in non-chiral environments.

Parameter	Value	Reference
Chemical Name	(2S)-2-(4,6-dimethoxypyrimidin-2-yl)oxy-3-methoxy-3,3-diphenylpropanoic acid	[1]
Synonyms	HMR-4005; LU 135252	[1][2]
CAS Number	171714-84-4	[1][2]
Molecular Formula	C22H22N2O6	[2]
Molar Mass	410.426 g/mol	[2]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
Signal Word	Warning	[3]

Essential Disposal Procedures for (R)-Darusentan

The primary guideline for the disposal of Darusentan is to treat it as a hazardous chemical waste and dispose of it through an approved waste disposal plant[1]. The following steps provide a clear protocol for laboratory personnel.

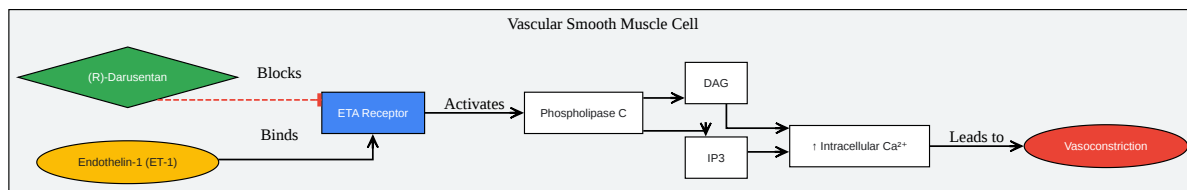
Step-by-Step Disposal Protocol

- Waste Segregation and Collection:
 - Collect waste (R)-Darusentan, including pure compound, solutions, and contaminated materials (e.g., pipette tips, gloves, and paper towels), in a designated, properly labeled hazardous waste container.
 - The container must be sealable, airtight, and compatible with chemical waste[4].
 - Do not mix with other incompatible waste streams. Darusentan is incompatible with strong acids/alkalis and strong oxidizing/reducing agents[1].

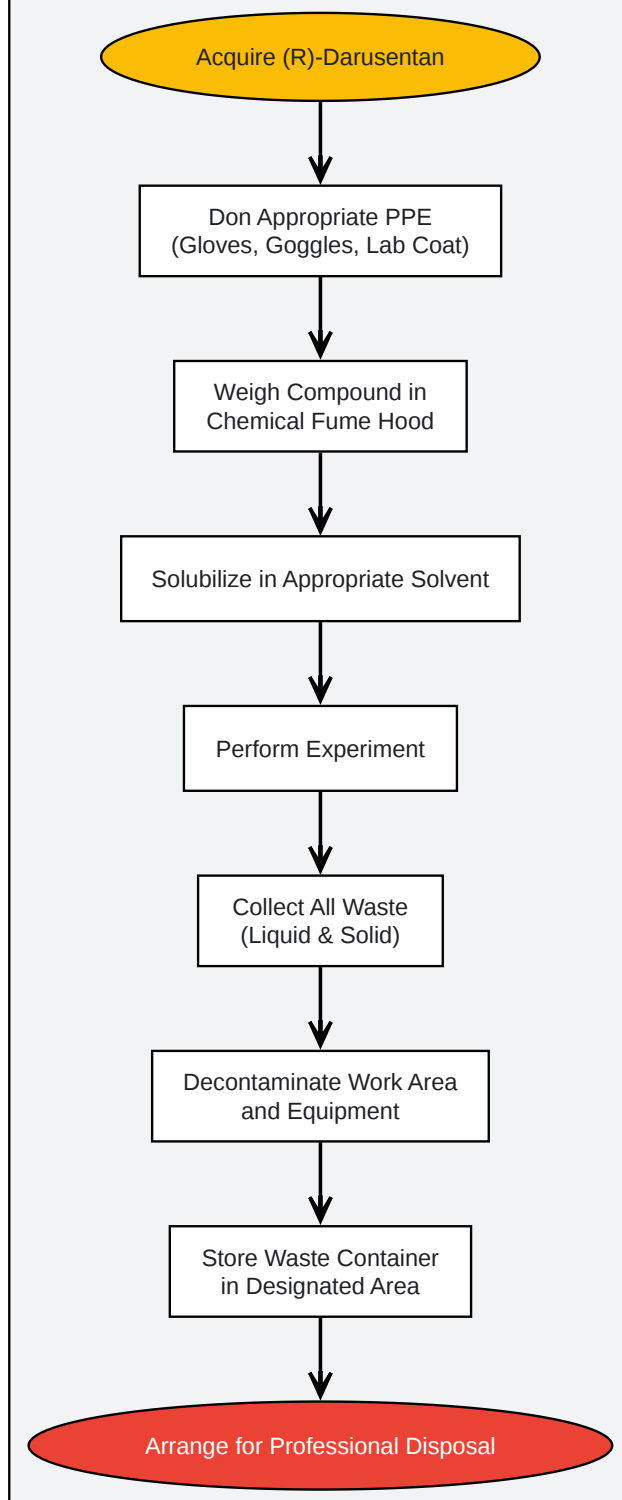
- Labeling:
 - Attach a completed hazardous waste label to the container as soon as the first waste is added[4].
 - The label should clearly identify the contents as "(R)-Darusentan" and include the appropriate hazard warnings (e.g., "Harmful," "Toxic to Aquatic Life").
- Storage:
 - Store the waste container in a cool, well-ventilated area, away from direct sunlight and sources of ignition[1].
 - Ensure the storage location is separate from incompatible materials[4].
- Disposal Request:
 - Once the container is full or no longer in use, arrange for collection by a licensed hazardous waste disposal service.
 - Follow your institution's specific procedures for chemical waste pickup requests[4].
- Accidental Release Measures:
 - In case of a spill, wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat[1][4].
 - For small spills, absorb the material with an inert, dry, liquid-binding material such as diatomite or universal binders[1][4].
 - Collect the absorbed material and place it in the designated hazardous waste container[4].
 - Decontaminate the affected surfaces by scrubbing with alcohol[1].
 - Prevent the spill from entering drains or water courses[1].

Mechanism of Action: Endothelin Receptor Antagonism

Darusentan is a selective endothelin receptor antagonist with a higher affinity for the endothelin-A (ETA) receptor than the endothelin-B (ETB) receptor[5][6]. Endothelin-1 (ET-1) is a potent vasoconstrictor, and by blocking its action at the ETA receptor on vascular smooth muscle cells, Darusentan leads to vasodilation. This mechanism is the basis for its investigation in treating conditions like uncontrolled hypertension[2].



Experimental Workflow for (R)-Darusentan



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